

An In-depth Technical Guide to Ruthenium(III) Nitrosyl Nitrate

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Compound of Interest

Compound Name: *Ruthenium trinitrate*

Cat. No.: *B093012*

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An important note on nomenclature: The term "**Ruthenium trinitrate**" is often used interchangeably with "Ruthenium(III) nitrosyl nitrate." However, the latter, with the chemical formula $\text{Ru}(\text{NO})(\text{NO}_3)_3$, is the more extensively documented and commercially available compound. This guide will focus on Ruthenium(III) nitrosyl nitrate, while also providing available information on the simple trinitrate, $\text{Ru}(\text{NO}_3)_3$, and its hydrated form.

This technical guide is intended for researchers, scientists, and professionals in drug development, providing a comprehensive overview of the chemical properties, structure, and synthesis of Ruthenium(III) nitrosyl nitrate.

Core Chemical Properties

Ruthenium(III) nitrosyl nitrate is a coordination complex that is typically found as a red-brown crystalline solid or in solution.^[1] It is recognized for its utility as a precursor in the synthesis of various ruthenium-containing catalysts and materials. The presence of the nitrosyl (NO) ligand significantly influences its chemical behavior and reactivity. The compound is generally soluble in water.

Quantitative Data Summary

The following tables summarize the key quantitative data for Ruthenium(III) nitrosyl nitrate and the related, less-characterized Ruthenium(III) nitrate hexahydrate.

Table 1: Chemical Properties of Ruthenium(III) Nitrosyl Nitrate

Property	Value	Source(s)
Molecular Formula	$\text{Ru}(\text{NO})(\text{NO}_3)_3$	[2]
Molecular Weight	317.09 g/mol	[1]
Appearance	Red-brown odorless crystals or liquid solution	[1]
Solubility	Miscible with cold water	[3]
Density (of 1.5% Ru solution)	1.07 g/mL	[4]
Melting Point	Decomposes upon heating	

Table 2: Chemical Properties of Ruthenium(III) Nitrate Hexahydrate

Property	Value	Source(s)
Molecular Formula	$\text{Ru}(\text{NO}_3)_3 \cdot 6\text{H}_2\text{O}$	[5]
Molecular Weight	395.2 g/mol	[5]
Appearance	Not specified	
Solubility	Not specified	

Molecular Structure and Characterization

A definitive, experimentally determined crystal structure for solid Ruthenium(III) nitrosyl nitrate is not readily available in open literature. However, spectroscopic data provides insight into its molecular structure.

Raman spectroscopy of Ruthenium(III) nitrosyl nitrate in nitric acid solutions reveals vibrations associated with the ruthenium nitrosyl complexes. Key vibrational bands include those for the nitrosyl ligand (NO) and the nitrate ligands (NO_3^-), confirming the coordination of these groups to the ruthenium center.

While a precise crystal structure is unavailable, the molecular formula $\text{Ru}(\text{NO})(\text{NO}_3)_3$ indicates a central ruthenium atom coordinated to one nitrosyl group and three nitrate groups. The nitrate

ions can act as monodentate or bidentate ligands, leading to various possible coordination geometries.

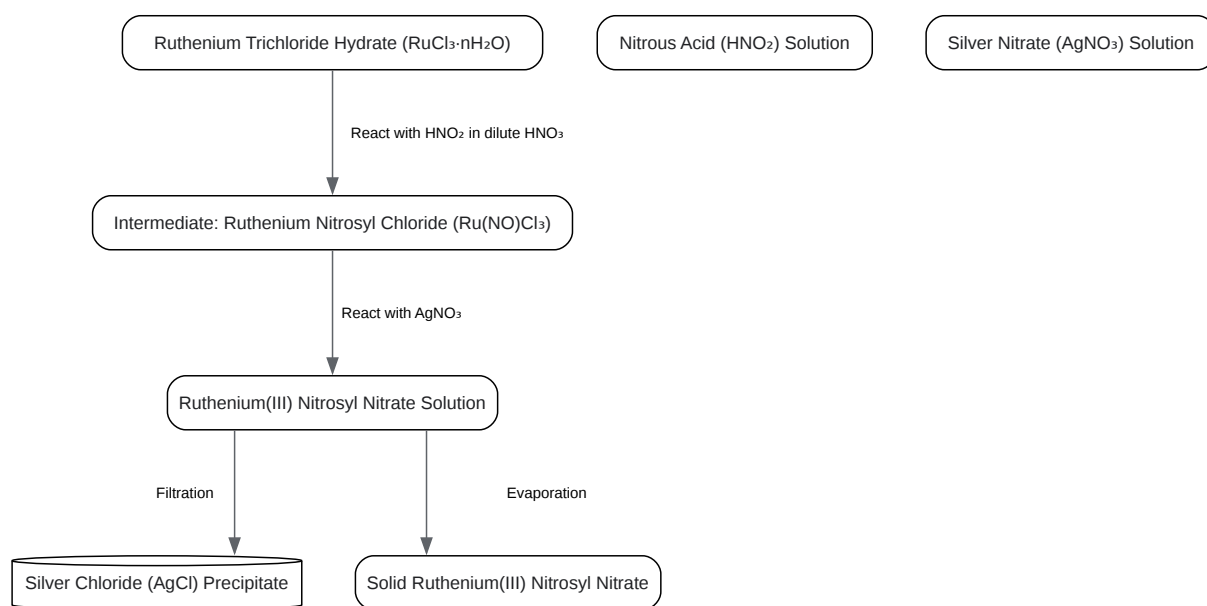
Experimental Protocols

The synthesis of Ruthenium(III) nitrosyl nitrate can be achieved through several methods, often starting from ruthenium-containing precursors. Below are detailed experimental protocols adapted from patent literature.

Synthesis from Ruthenium Trichloride Hydrate

This method involves the conversion of ruthenium trichloride to a nitrosyl intermediate, followed by replacement of the chloride ligands with nitrates.

Experimental Workflow:



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Caption: Synthesis of Ruthenium(III) Nitrosyl Nitrate from Ruthenium Trichloride.

Methodology:

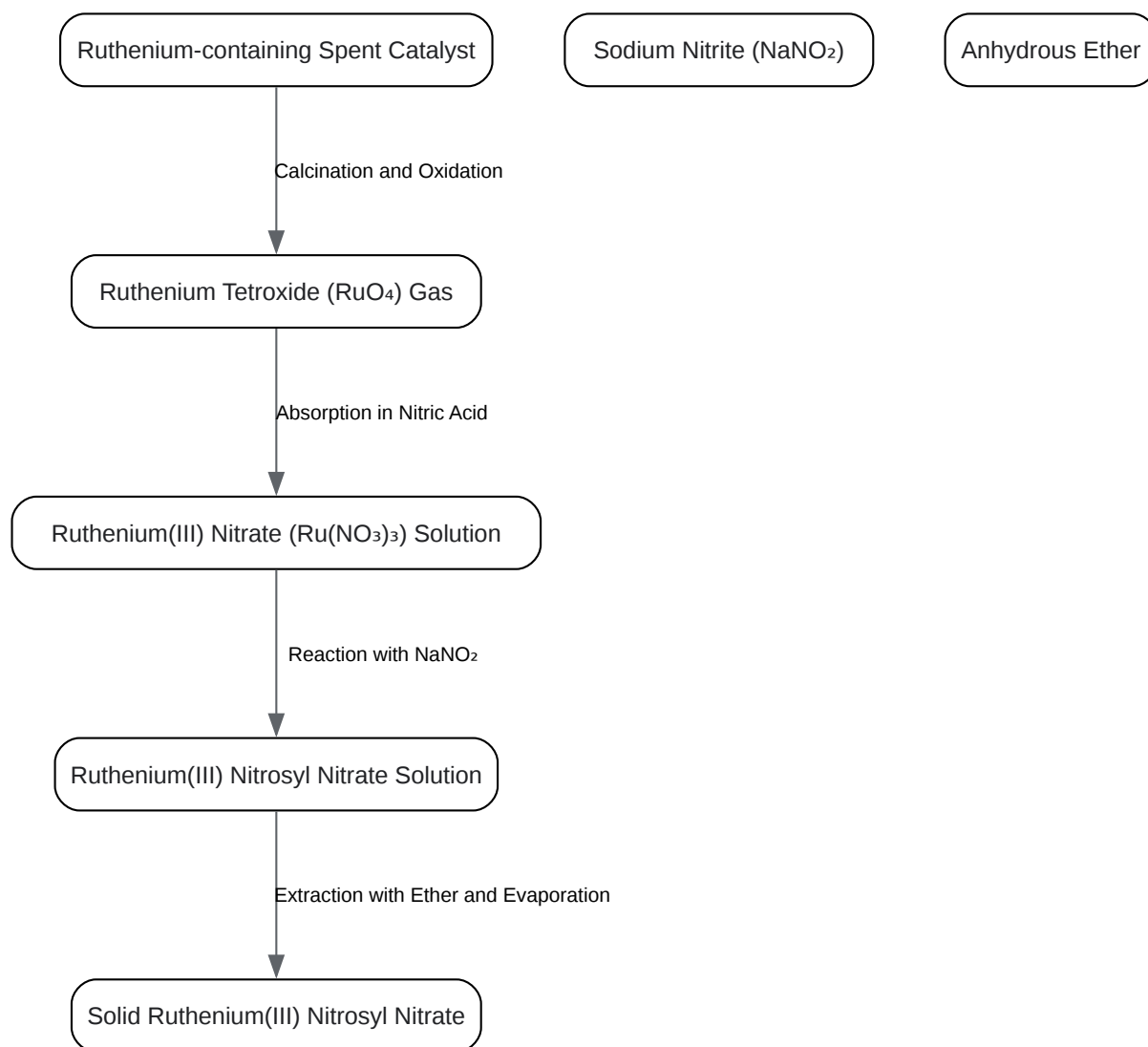
- Preparation of Nitrous Acid (HNO_2) Solution: Synthesize NO and NO_2 gases and dissolve them in deionized water at $0-4^\circ\text{C}$ to generate a fresh solution of nitrous acid.
- Formation of Ruthenium Nitrosyl Chloride: Dissolve commercially available Ruthenium trichloride hydrate ($\text{RuCl}_3 \cdot n\text{H}_2\text{O}$) in dilute nitric acid. Under reflux, gradually add the prepared nitrous acid solution with stirring. Continue the reaction until the solution's color changes to rose red, indicating the formation of the intermediate, Ruthenium nitrosyl chloride ($\text{Ru}(\text{NO})\text{Cl}_3$).^[6]

- Nitrate Ligand Exchange: Cool the solution containing the Ruthenium nitrosyl chloride intermediate. Add a solution of silver nitrate (AgNO_3) to precipitate the chloride ions as silver chloride (AgCl).^[6]
- Isolation of the Product: Filter the mixture to remove the AgCl precipitate. The resulting filtrate is a solution of Ruthenium(III) nitrosyl nitrate in dilute nitric acid.^[6]
- Obtaining the Solid Product: The solid, crystalline Ruthenium(III) nitrosyl nitrate can be obtained by evaporating the solvent from the filtrate.^[6]

Synthesis from Ruthenium-containing Spent Catalyst

This method details the recovery and conversion of ruthenium from a spent catalyst into Ruthenium(III) nitrosyl nitrate.

Experimental Workflow:



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Caption: Synthesis of Ruthenium(III) Nitrosyl Nitrate from a Spent Catalyst.

Methodology:

- **Preparation of the Catalyst:** Dry and calcine the ruthenium-containing spent catalyst to remove organic residues.
- **Formation of Ruthenium Tetroxide:** Reduce the calcined catalyst with hydrogen to form metallic ruthenium. Subsequently, oxidize the metallic ruthenium with a mixed gas of ozone and air to produce volatile ruthenium tetroxide (RuO_4).^[7]
- **Formation of Ruthenium(III) Nitrate:** Absorb the gaseous RuO_4 into a nitric acid solution to form a solution of Ruthenium(III) nitrate ($\text{Ru}(\text{NO}_3)_3$).^[7]
- **Conversion to Nitrosyl Nitrate:** To the Ruthenium(III) nitrate solution, slowly add solid sodium nitrite (NaNO_2) with stirring and heat under reflux. The reaction is: $\text{Ru}(\text{NO}_3)_3 + 2\text{NaNO}_2 + 2\text{HNO}_3 \rightarrow \text{Ru}(\text{NO})(\text{NO}_3)_3 + 2\text{NaNO}_3 + \text{NO}_2\uparrow + \text{H}_2\text{O}$.^[7]
- **Isolation of the Solid Product:** Extract the resulting solution with anhydrous ether. Evaporation of the ether from the extract yields solid Ruthenium(III) nitrosyl nitrate.^[7]

Applications in Research and Development

Ruthenium(III) nitrosyl nitrate serves as a valuable precursor and catalyst in various domains of chemical synthesis and materials science.

- **Catalysis:** It is employed as a catalyst in a range of organic reactions, including hydrogenations, carbonylations, and hydrosilylations.
- **Materials Science:** It is used in the production of thick-film resistors and as a precursor for the synthesis of ruthenium-based nanomaterials with unique electronic and catalytic properties.
- **Electrochemistry:** The compound is utilized in the fabrication of bifunctional electrodes for applications such as Li-air batteries and in electrocatalysts for water splitting.^[8]

This guide provides a foundational understanding of Ruthenium(III) nitrosyl nitrate for professionals in scientific research and development. The provided data and protocols are intended to facilitate further investigation and application of this versatile ruthenium compound.

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